

Physicochemical Properties of 2-Sulfo-beta-alanine: A Technical Guide

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Compound of Interest

Compound Name: 3-Amino-2-sulfopropanoic acid

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Abstract

2-Sulfo-beta-alanine is a sulfonated derivative of the naturally occurring beta-amino acid, beta-alanine. The introduction of a sulfonic acid group significantly modifies the physicochemical properties of the parent molecule, enhancing its acidity and aqueous solubility. These characteristics make it a valuable building block in medicinal chemistry and biotechnology, particularly in applications requiring the modification of molecules to improve their water solubility. This technical guide provides a comprehensive overview of the known physicochemical properties of 2-sulfo-beta-alanine, details on its synthesis, and general experimental protocols for its characterization. Due to a lack of specific publicly available quantitative data for 2-sulfo-beta-alanine, this guide also presents data for the parent compound, beta-alanine, as a point of reference and discusses the anticipated effects of sulfonation.

Introduction

Beta-alanine is a non-proteinogenic amino acid that serves as a precursor to the synthesis of carnosine, a dipeptide with important physiological roles, including pH buffering in muscle tissue. The chemical modification of beta-alanine can lead to derivatives with unique properties for various scientific applications. 2-Sulfo-beta-alanine, with the addition of a sulfonic acid functional group, is a prime example of such a derivative. Its enhanced hydrophilic nature makes it a key component in the development of water-soluble dyes, bioconjugates, and other

labeled molecules for use in aqueous environments[1][2][3]. This guide aims to consolidate the available information on the physicochemical properties of 2-sulfo-beta-alanine to support its application in research and development.

Chemical and Physical Properties

The fundamental chemical and physical properties of 2-sulfo-beta-alanine are summarized in Table 1. For comparative purposes, the known properties of beta-alanine are provided in Table 2.

Table 1: Physicochemical Properties of 2-Sulfo-beta-alanine

Property	Value	Reference
IUPAC Name	3-Amino-2-sulfopropanoic acid	N/A
Molecular Formula	C ₃ H ₇ NO ₅ S	[1]
Molecular Weight	169.16 g/mol	[1]
Appearance	White crystalline solid (presumed)	N/A
pKa Values	Data not available	N/A
Solubility	High in water (qualitative)	[1][2][3]
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
LogP	Data not available	N/A

Note: "N/A" indicates that specific experimental data for 2-sulfo-beta-alanine was not found in the public domain during the literature search.

Table 2: Physicochemical Properties of Beta-alanine

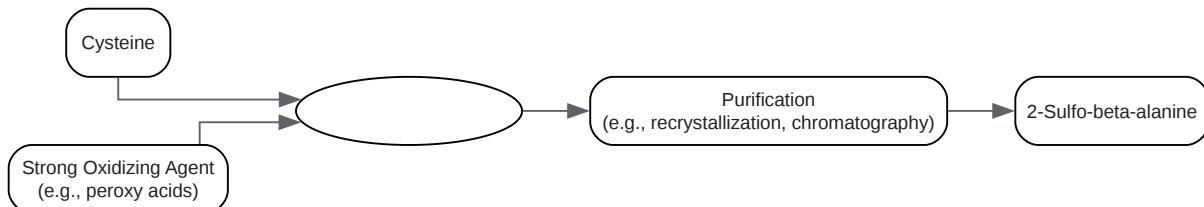
Property	Value	Reference
Molecular Formula	C ₃ H ₇ NO ₂	[4]
Molecular Weight	89.09 g/mol	[5]
Appearance	White crystalline powder	[5]
pK _{a1} (-COOH)	3.55	[4]
pK _{a2} (-NH ₃ ⁺)	10.24	[4]
Solubility in Water	545 g/L (at 25 °C)	[5]
Melting Point	200 °C (decomposes)	[5]
LogP	-3.05	[5]

The presence of the sulfonic acid group in 2-sulfo-beta-alanine is expected to significantly lower the pKa of the acidic proton compared to the carboxylic acid proton of beta-alanine, making it a much stronger acid. Consequently, its aqueous solubility is anticipated to be even higher than that of beta-alanine.

Synthesis of 2-Sulfo-beta-alanine

A one-step synthesis of alpha-sulfo-beta-amino acids, including 2-sulfo-beta-alanine, has been reported[6]. While the detailed experimental protocol is not available in the abstract, the general approach involves the oxidation of cysteine[6].

Below is a generalized workflow for such a synthesis, based on common organic chemistry principles.



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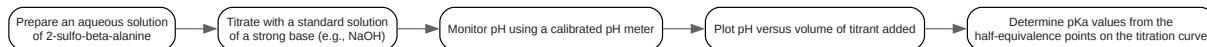
A generalized workflow for the synthesis of 2-sulfo-beta-alanine.

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of 2-sulfo-beta-alanine are not readily available. However, standard methodologies can be applied.

Determination of pKa Values

The pKa values of 2-sulfo-beta-alanine can be determined by potentiometric titration.

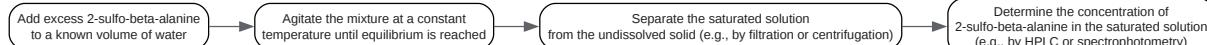


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Workflow for the determination of pKa values by potentiometric titration.

Determination of Aqueous Solubility

The equilibrium solubility of 2-sulfo-beta-alanine in water can be determined using the shake-flask method.



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Workflow for the determination of aqueous solubility by the shake-flask method.

Stability Assessment

The stability of 2-sulfo-beta-alanine can be assessed under various conditions (e.g., different pH values and temperatures) over time.



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